

A Comprehensive Technical Guide to the Safe Handling of 4'-Bromomethyl-2-cyanobiphenyl

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Compound of Interest

Compound Name: 4'-Bromomethyl-2-cyanobiphenyl

Cat. No.: B120350

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and precautionary measures for **4'-Bromomethyl-2-cyanobiphenyl** (CAS No. 114772-54-2), a key intermediate in the synthesis of various pharmaceuticals. The information is intended to equip laboratory and manufacturing personnel with the knowledge to handle this compound responsibly and mitigate potential risks.

Chemical Identification and Properties

4'-Bromomethyl-2-cyanobiphenyl, also known by synonyms such as 2-(4-(bromomethyl)phenyl)benzonitrile and Bromo OTBN, is a biphenyl derivative with a bromomethyl group and a cyano group on opposite phenyl rings.^[1] Its primary application is in the synthesis of angiotensin II receptor antagonists, including losartan and valsartan.^[2]

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	114772-54-2	[3]
Molecular Formula	C ₁₄ H ₁₀ BrN	[4]
Molecular Weight	272.14 g/mol	[4]
Appearance	Off-white to cream powder/crystalline powder	[5][6]
Melting Point	125-128 °C	[5]
Boiling Point	413.2 ± 38.0 °C at 760 mmHg	[5]
Flash Point	203.7 ± 26.8 °C	[2]
Solubility	Limited water solubility	[4]

Hazard Identification and Classification

4'-Bromomethyl-2-cyanobiphenyl is classified as a hazardous substance. The Global Harmonized System (GHS) classification indicates several potential health and environmental risks.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[7]
Skin Irritation	2	H315: Causes skin irritation[7]
Eye Irritation	2	H319: Causes serious eye irritation[7]
Skin Sensitization	1	H317: May cause an allergic skin reaction[3][8]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[7]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life[9]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects[3][8]

Signal Word: Warning[7][8]

Hazard Pictograms:

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **4'-Bromomethyl-2-cyanobiphenyl** to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[8]
- Ensure that safety showers and eyewash stations are readily accessible.[5][7]
- Use a closed system or local exhaust ventilation to control the dispersion of dust.[7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield. Conforming to EN 166 (EU) or NIOSH (US).	[8] [10]
Skin Protection	Impervious and fire/flamm resistant clothing. Chemical-resistant gloves (inspect before use).	[8] [10]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter cartridge.	[8]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not breathe dust.[\[5\]](#) Wash hands thoroughly after handling.[\[7\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#) Store locked up and away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[5\]](#)[\[7\]](#) Protect from moisture.[\[7\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[5] [8]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation or a rash occurs.	[5] [7] [8]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[5] [8] [11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately.	[5] [8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[8\]](#)
- Specific Hazards: May produce hazardous decomposition products in a fire, such as hydrogen cyanide.[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE to avoid dust formation and contact with the substance.[8]
- Environmental Precautions: Prevent the substance from entering drains, as it is very toxic to aquatic life.[3][8]
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal.[8]

Toxicological and Ecotoxicological Data

Understanding the toxicological profile of **4'-Bromomethyl-2-cyanobiphenyl** is essential for risk assessment.

Table 5: Toxicological Data

Test	Species	Result	Reference
Acute Oral Toxicity (LD50)	Rat	> 2,000 mg/kg	[12]
Germ Cell Mutagenicity	Assessment	Suspected of inducing heritable mutations in human germ cells	[7]

Table 6: Ecotoxicological Data

Test	Species	Result	Duration	Reference
Toxicity to fish (NOEC)	Oncorhynchus mykiss (Rainbow trout)	0.21 mg/L	96 h	[8]
Toxicity to daphnia (EC100)	Daphnia magna	1 mg/L	48 h	[8]
Toxicity to algae (EC50)	Desmodesmus subspicatus (Green algae)	1.1 mg/L	72 h	[8]
Toxicity to microorganisms (EC50)	Activated sludge	> 1000 mg/L	3 h	[8]

Methodologies for Key Experiments

The following section details a common experimental protocol for the synthesis of **4'-Bromomethyl-2-cyanobiphenyl**.

Synthesis via Radical Bromination

This method involves the bromination of 4'-methyl-2-cyanobiphenyl using a radical initiator.

Materials:

- 4'-methyl-2-cyanobiphenyl
- N-bromosuccinimide (NBS) or Bromine (Br₂)
- Radical initiator (e.g., 2,2'-azobis(2-methylpropionitrile) - AIBN, or benzoyl peroxide - BPO)
- Solvent (e.g., 1,2-dichloroethane, diethyl carbonate)
- Round-bottom flask
- Magnetic stirrer

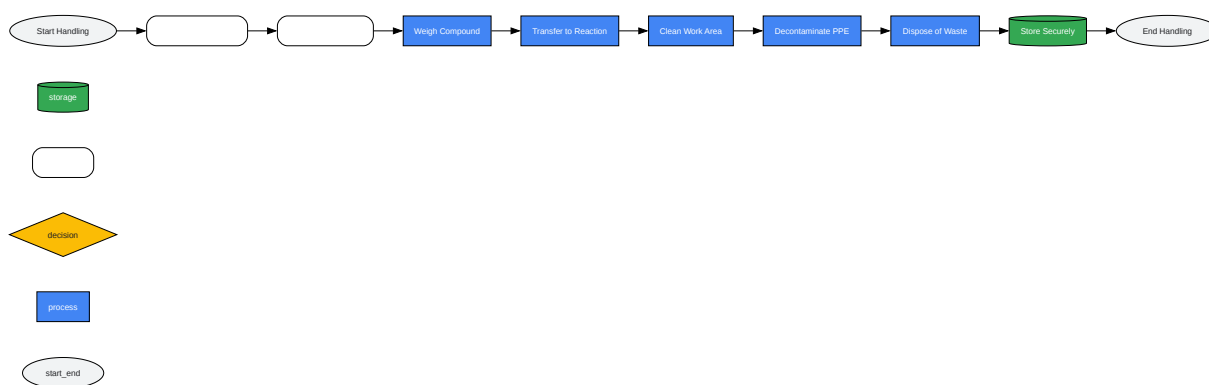
- Heating mantle or light source (for photo-initiation)
- Condenser
- Filtration apparatus

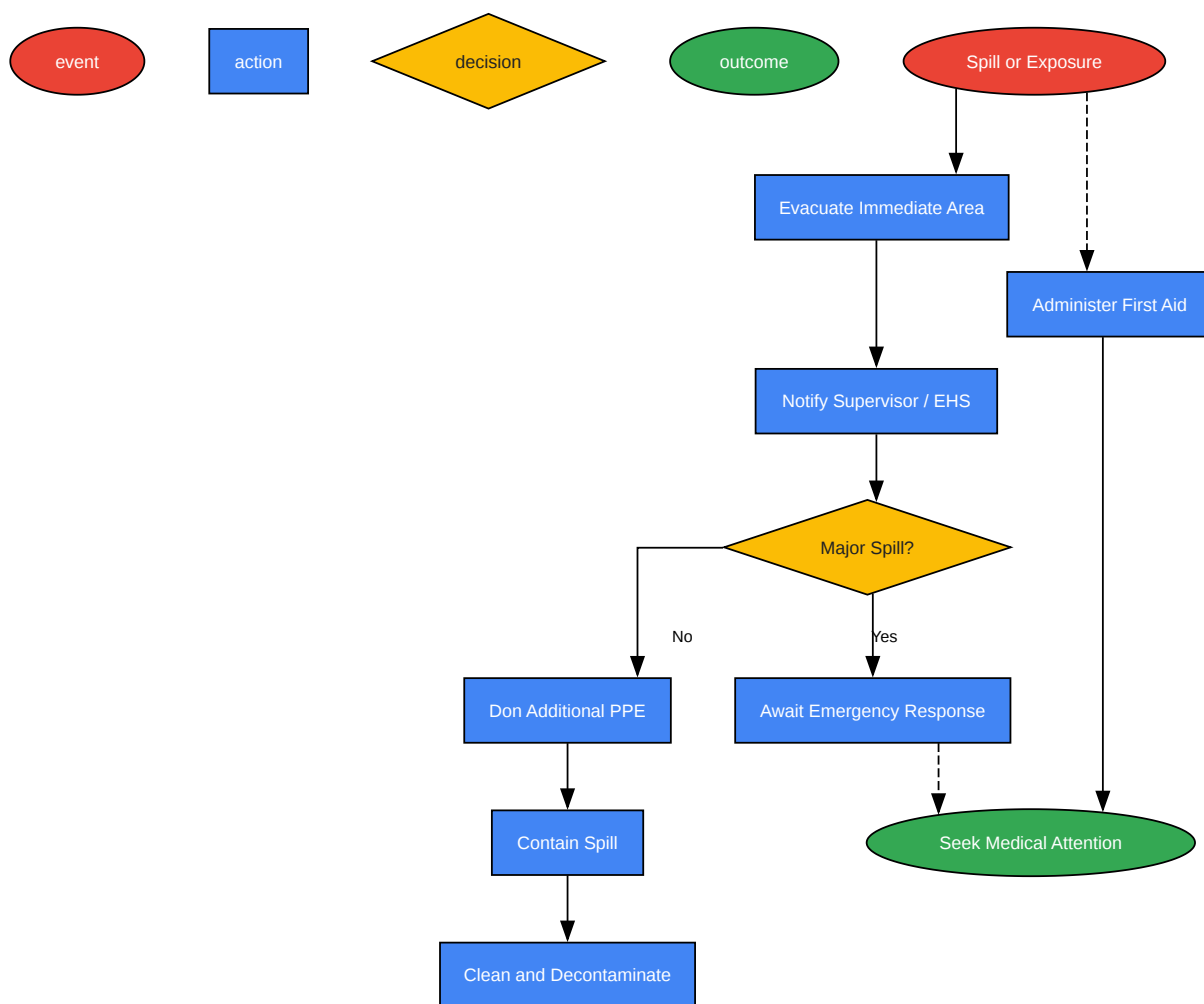
Procedure:

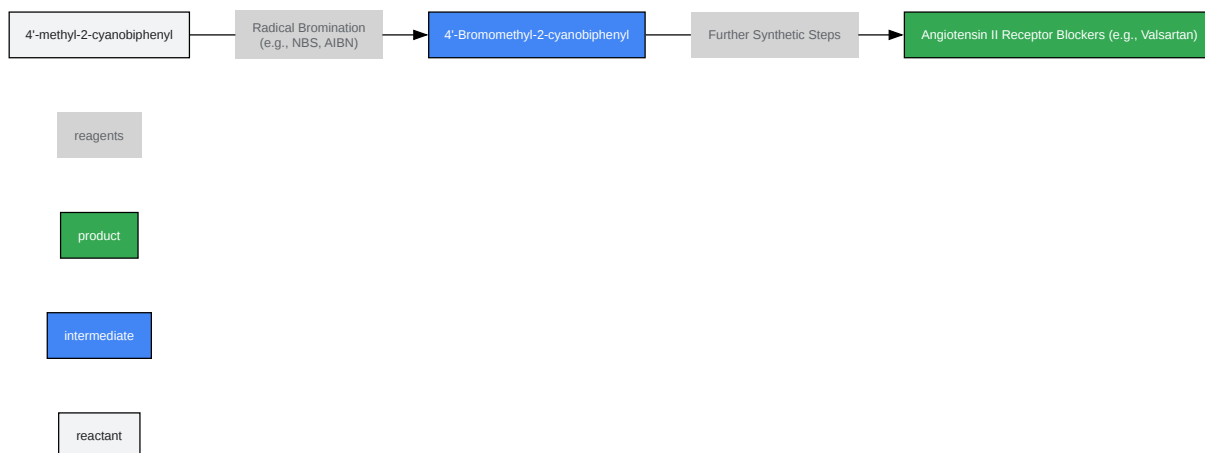
- Dissolve 4'-methyl-2-cyanobiphenyl in the chosen solvent within the round-bottom flask.[7][8]
- Add the brominating agent (NBS or Br₂) and the radical initiator to the solution.[7][8]
- Heat the mixture to reflux or irradiate with a suitable light source to initiate the reaction.[7][8]
The reaction is exothermic and should be controlled.[7]
- Maintain the reaction conditions for a specified period (e.g., 4 hours) until completion, which can be monitored by techniques like TLC or HPLC.[7]
- After the reaction is complete, cool the mixture.[8]
- If necessary, quench the reaction (e.g., with sodium bisulfite if Br₂ was used).[10]
- Wash the organic phase with water to remove impurities.[7]
- Dry the organic phase and concentrate it to obtain the crude product.[7]
- Purify the crude **4'-Bromomethyl-2-cyanobiphenyl** by recrystallization from a suitable solvent system (e.g., ethylene dichloride/n-heptane or isopropanol).[3][8]
- Filter and dry the purified product under vacuum.[8]

Visualized Workflows and Relationships

The following diagrams illustrate key workflows and the synthetic relationship of **4'-Bromomethyl-2-cyanobiphenyl**.







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